Application Note: In Vivo Administration Strategies for Vamicamide Hydrochloride

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Compound of Interest	
Compound Name:	*Vamicamide*
CAS No.:	*97987-88-7*
Cat. No.:	*B1682146*

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Executive Summary & Compound Profile

Vamicamide hydrochloride (FK176) is a potent, selective muscarinic acetylcholine receptor antagonist (specifically targeting M3 and M2 subtypes) developed for the treatment of urinary frequency and incontinence. Unlike non-selective antimuscarinics, **Vamicamide** exhibits a favorable selectivity profile, increasing bladder capacity with minimal impact on micturition pressure or cardiovascular parameters at therapeutic doses.

This application note provides a standardized framework for the in vivo administration of **Vamicamide** HCl. It synthesizes data from foundational pharmacological studies to offer precise dosing regimens, formulation strategies, and pharmacokinetic (PK) sampling protocols for rodent and non-rodent models.

Physicochemical & Biological Profile

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Property	Characteristic	Clinical Relevance
Chemical Name	(+/-)-(2R, *4R*)-4-dimethylamino-2-phenyl-2-(2-pyridyl)valeramide HCl	Active Pharmaceutical Ingredient
Solubility	High aqueous solubility (Water, Saline)	Ideal for simple aqueous vehicles
Mechanism	Anticholinergic (Muscarinic Antagonist)	Bladder relaxation; Mydriasis (biomarker)
Primary Route	Oral (PO)	High bioavailability target
Key Biomarker	Pupil Dilation (Mydriasis)	Non-invasive PD marker for systemic exposure

Formulation & Vehicle Selection

Rationale

Vamicamide is supplied as a hydrochloride salt, rendering it highly water-soluble. Complex vehicles (e.g., DMSO, cyclodextrins) are generally unnecessary and may introduce confounding variables. Simple aqueous buffers are preferred to maintain physiological neutrality.

Recommended Vehicles

- Primary: 0.9% Sterile Saline (Physiological Saline).
- Alternative: Distilled Water (for oral gavage only).
- pH Adjustment: Not typically required if concentration is <10 mg/mL. Ensure final pH is between 5.0–7.0.

Formulation Protocol

- Weighing: Accurately weigh **Vamicamide** HCl powder using an analytical balance.

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- Dissolution: Add 80% of the required volume of vehicle. Vortex for 30–60 seconds. The compound should dissolve readily.
- QS (Quantity Sufficient): Add remaining vehicle to reach final volume.
- Sterilization: For IV/IP routes, filter through a 0.22 µm PVDF syringe filter.
- Stability: Prepare fresh daily. Store at 4°C if used within 24 hours.

Administration Routes & Dosing Guidelines

Oral Administration (PO)

The primary route for efficacy and safety profiling.

Species: Rat (Wistar/Sprague-Dawley)

- Dose Range: 0.32 – 32 mg/kg.
  - Therapeutic Window: 0.32 – 1.0 mg/kg (Increases bladder capacity).
  - Toxicology/Safety: 10 – 100 mg/kg (Mydriasis, locomotor effects).
- Volume: 5 – 10 mL/kg.
- Method: Conscious oral gavage using a flexible feeding tube (16-18G).

Species: Dog (Beagle)

- Dose Range: 0.32 – 1.0 mg/kg.
- Method: Gelatin capsule or oral solution via gavage.
- Key Observation: Monitor for heart rate changes (tachycardia) at doses >3.2 mg/kg.

Intravenous Administration (IV)

Used for absolute bioavailability (F) and clearance (CL) determination.

Species: Rat

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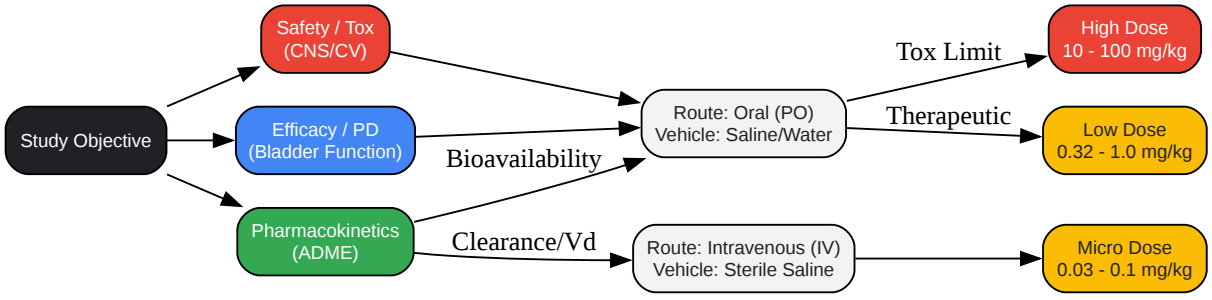
- Dose: 0.032 – 0.1 mg/kg (Bolus).
  - Note: Due to lack of first-pass metabolism, IV doses should be 1/10th of the effective oral dose to avoid acute anticholinergic toxicity.
- Volume: 1 – 2 mL/kg.[1]
- Method: Lateral tail vein (bolus) or Jugular vein catheter (infusion/sampling).

Intraperitoneal (IP)

Used primarily in high-throughput screening or when oral gavage is technically restricted.

- Dose: Similar to Oral (0.32 – 10 mg/kg), but absorption kinetics will differ (faster Tmax).
- Caveat: Risk of high local concentration; ensure pH is neutral to prevent peritoneal irritation.

Dosing Decision Tree



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Figure 1: Decision matrix for selecting route and dose based on experimental intent.

Pharmacokinetic & Pharmacodynamic Protocols

PK Sampling Workflow (Rat)

To accurately determine the elimination half-life (

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) and Area Under the Curve (AUC), a sparse sampling or serial sampling method (via catheter) is required.

Study Design:

- Groups: IV (n=3-5), PO (n=3-5).
- Timepoints: Pre-dose, 5m (IV only), 15m, 30m, 1h, 2h, 4h, 8h, 24h.
- Sample Matrix: Plasma (EDTA or Heparin tubes).
- Bioanalysis: LC-MS/MS is recommended due to low dosing levels.

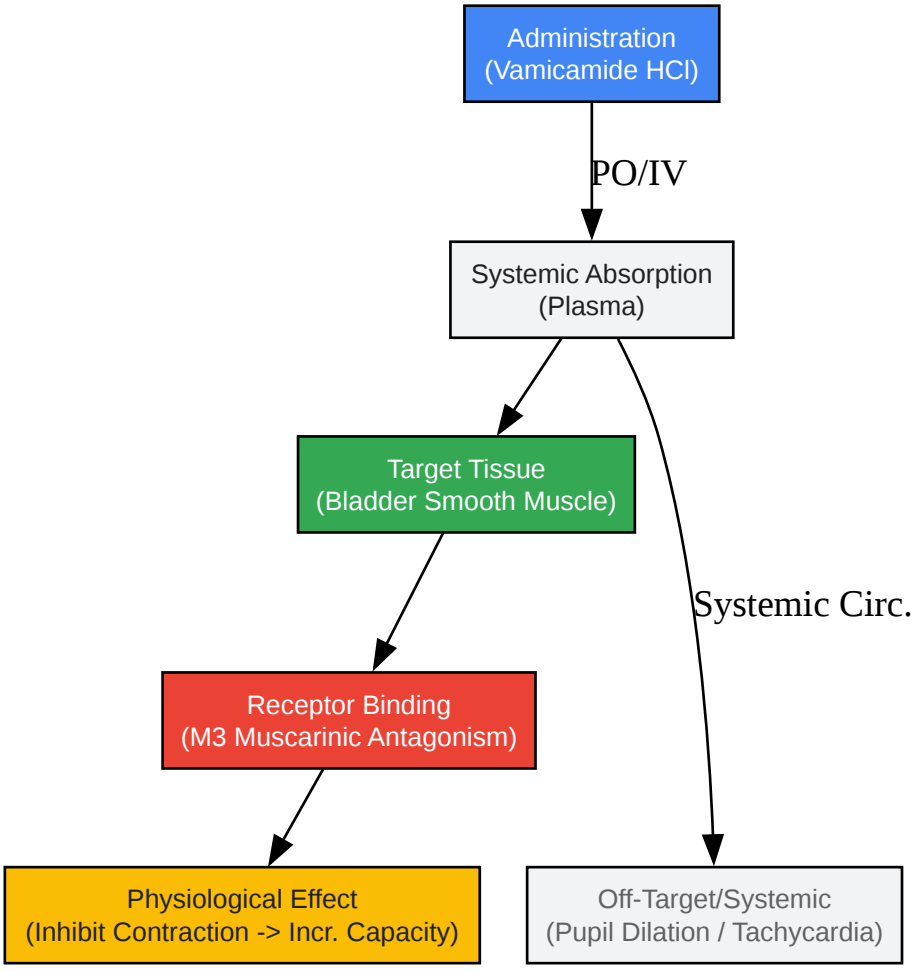
Pharmacodynamic (PD) Monitoring

Vamicamide's anticholinergic activity provides clear physiological markers.

- Mydriasis (Pupil Dilation):
  - Measure pupil diameter using a caliper or digital micrometer under constant ambient light.
  - Timepoints: 30 min, 1h, 2h, 4h post-dose.
  - Relevance: Correlates with systemic exposure and M3 blockade.
- Cystometry (Conscious Rat):
  - Implant bladder catheter 3 days prior.
  - Infuse saline continuously.
  - Measure: Bladder Capacity (primary endpoint) vs. Micturition Pressure.
  - Success Criteria: Significant increase in capacity without urinary retention (overflow).

Mechanism of Action & Workflow

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Figure 2: Mechanistic pathway from administration to physiological readout.[2]

Safety & Toxicology Considerations

- LD50 (Acute): High safety margin. No lethality typically observed at <100 mg/kg PO in rats.
- Anticholinergic Syndrome: At high doses (>32 mg/kg PO), animals may exhibit:
  - Dry mouth (reduced salivation).
  - Mydriasis (fixed dilated pupils).
  - Reduced gastrointestinal motility (monitor fecal output).[3]
  - Tachycardia (Dog models).

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- Exclusion Criteria: Animals showing signs of severe urinary retention (distended bladder without voiding) should be removed from the study and catheterized if necessary.

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